

An In-depth Technical Guide to Imidazole Propionic Acid in Histidine Metabolism Research

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Compound of Interest

Compound Name: (S)-(-)-2-Chloro-3-[4(5)-imidazolyl]propionic Acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Imidazole propionic acid (ImP), a microbially-derived metabolite of the essential amino acid histidine, has emerged from relative obscurity to become a focal point in the study of metabolic diseases.[1] Initially identified in patients with intestinal disorders, elevated circulating levels of ImP are now strongly correlated with insulin resistance, type 2 diabetes (T2D), and cardiovascular diseases.[1][2] This guide provides a comprehensive overview of ImP's role in histidine metabolism, its biosynthesis by the gut microbiota, and its molecular mechanisms of action, particularly the impairment of insulin signaling. We will detail authoritative analytical methodologies for its quantification, present in-vitro and in-vivo experimental workflows, and discuss its growing importance as a therapeutic target and biomarker in drug development.

Introduction: The Histidine-Microbiome-Metabolic Disease Axis

The essential amino acid histidine is catabolized through several pathways in the body.[3] In the liver and skin, the primary route involves the enzyme histidase (or histidine ammonia-lyase, HAL), which deaminates histidine to urocanic acid.[4][5][6] This is further metabolized to formiminoglutamic acid (FIGLU) and ultimately glutamate, linking to one-carbon metabolism.[3][7][8] However, a crucial alternative pathway exists within the gut, orchestrated by the resident microbiota. Gut bacteria convert dietary histidine into ImP, which then enters systemic circulation via the portal vein.[1][9]

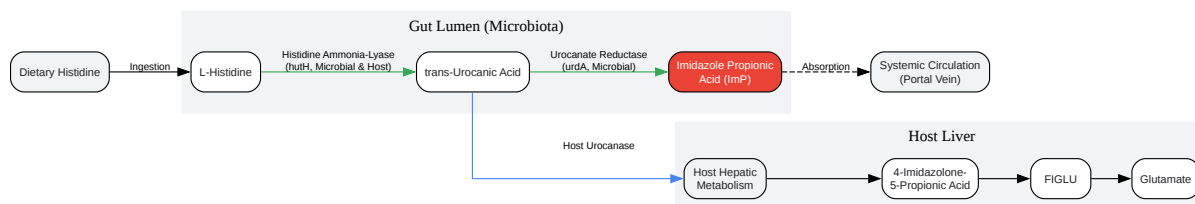
Under normal physiological conditions, circulating ImP levels are low.[9] However, in dysbiotic states, often associated with unhealthy diets low in fiber, specific bacterial populations capable of producing ImP flourish.[2][10] This leads to a significant elevation of circulating ImP, which has been consistently observed in individuals with T2D.[11][12][13] This establishes a clear axis: dietary histidine is metabolized by a dysbiotic gut microbiome, leading to increased ImP, which in turn contributes to the pathophysiology of metabolic diseases.[1]

Biosynthesis and Metabolism of Imidazole Propionic Acid

The microbial production of ImP from histidine is a two-step enzymatic process.

- Deamination: The enzyme histidine ammonia-lyase (encoded by the hutH gene) in gut bacteria catalyzes the deamination of L-histidine to produce trans-urocanic acid and ammonia.[1][4][14]
- Reduction: Subsequently, the enzyme urocanate reductase (encoded by the urdA gene) reduces trans-urocanic acid to form imidazole propionic acid.[2][15]

This pathway represents an alternative to the host's hepatic metabolism of urocanic acid, which proceeds via urocanase to 4-imidazolone-5-propionic acid.[16] The microbial enzyme UrdA is key, as it unidirectionally reduces urocanate to ImP.[2] The gut microbiota of T2D patients has been shown to have a higher capacity for ImP production in vitro.[1][9]



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Figure 1: Simplified pathway of microbial ImP production from dietary histidine.

Biological Roles & Mechanisms of Action

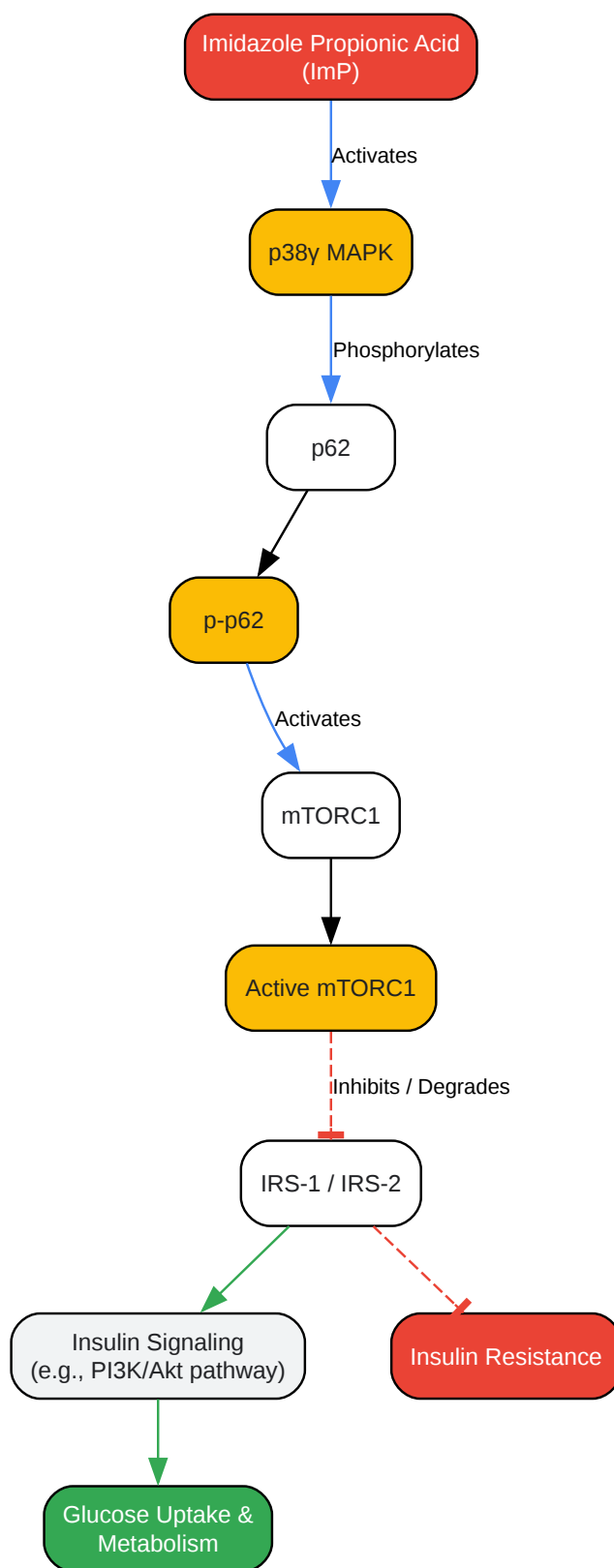
The primary pathological effect of elevated ImP is the impairment of insulin signaling, contributing directly to insulin resistance.^{[11][12][17]}

The p38γ/p62/mTORC1 Signaling Cascade

Mechanistic studies have elucidated a specific signaling pathway activated by ImP in hepatocytes and endothelial cells.^{[1][18]}

- Activation of p38γ MAPK: ImP activates the alternative p38 mitogen-activated protein kinase gamma (p38γ), but not other p38 isoforms.^{[1][11]}
- Phosphorylation of p62: Activated p38γ then phosphorylates the sequestosome-1 protein (p62).^{[11][12]}
- Activation of mTORC1: Phosphorylated p62 subsequently activates the mechanistic target of rapamycin complex 1 (mTORC1).^{[11][15][17]}
- Impairment of Insulin Receptor Substrate (IRS): Activated mTORC1 leads to the degradation or inhibitory phosphorylation of insulin receptor substrates (IRS-1 and IRS-2), which are critical nodes in the insulin signaling pathway.^{[1][9]}

This disruption prevents the downstream activation of pathways like the PI3K/Akt pathway, leading to decreased glucose uptake and utilization, a hallmark of insulin resistance.[2][19]



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Figure 2: ImP-induced insulin resistance signaling pathway.

Attenuation of Metformin Action

ImP has also been shown to counteract the therapeutic effects of metformin, the first-line treatment for T2D.[2][20] Metformin's primary mechanism involves the activation of AMP-activated protein kinase (AMPK). ImP, through its activation of p38γ and subsequently Akt, induces an inhibitory phosphorylation of AMPK, thereby reducing metformin's efficacy.[2][20][21] This finding is clinically significant, as higher ImP levels are observed in metformin-treated T2D patients with poor glycemic control.[21][22]

Role in Cardiovascular Disease

Emerging research has linked elevated ImP to cardiovascular complications. In endothelial cells, ImP impairs insulin signaling via the same p38γ/p62/mTORC1 pathway, leading to reduced nitric oxide (NO) production, endothelial dysfunction, and increased expression of adhesion molecules.[18] Animal studies have demonstrated that chronic ImP exposure accelerates the development of atherosclerotic plaques.[19][23]

Methodologies for ImP Research

Quantification of Imidazole Propionic Acid

Accurate quantification of ImP in biological matrices (plasma, serum, urine) is critical. The gold-standard technique is high-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS or LC-MS/MS).[19][24][25]

Table 1: Performance Characteristics of a Typical LC-MS/MS Method for ImP Quantification

Parameter	Typical Value/Range	Reference
Linearity Range	0.05 - 10 ng/mL	[24]
LLOQ (Lower Limit of Quantification)	0.05 ng/mL	[24]
LOD (Limit of Detection)	0.02 ng/mL	[24]
Recovery	84.0% - 119%	[24]
Intra-day RSD (Precision)	< 9.5%	[26]
Inter-day RSD (Precision)	< 7.2%	[26]

Protocol: Sample Preparation and LC-MS/MS Analysis of ImP in Human Plasma

This protocol is a synthesized example based on common practices described in the literature. [24][26]

1. Materials:

- Human plasma (collected in EDTA or heparin tubes)
- Internal Standard (IS): A stable isotope-labeled ImP or a structural analog (e.g., ROS287). [26]
- Acetonitrile (ACN), LC-MS grade
- Formic acid, LC-MS grade
- Methanol, LC-MS grade
- Deionized water (18.2 MΩ·cm)
- Solid Phase Extraction (SPE) cartridges (e.g., NiO@SiO₂ for selective extraction or a mixed-mode cation exchange).[24]

2. Sample Preparation (Protein Precipitation & SPE):

- Thaw plasma samples on ice.
- To 100 μ L of plasma, add 10 μ L of the internal standard working solution.
- Add 200 μ L of ice-cold acetonitrile to precipitate proteins.[\[26\]](#)
- Vortex for 1 minute and centrifuge at 14,000 x g for 10 minutes at 4°C.
- Optional but recommended for cleaner samples: Condition an SPE cartridge according to the manufacturer's instructions.
- Load the supernatant from the previous step onto the SPE cartridge.
- Wash the cartridge with a weak solvent (e.g., water with 0.1% formic acid).
- Elute ImP and the IS with an appropriate elution solvent (e.g., 1% $\text{NH}_3 \cdot \text{H}_2\text{O}$ in an aqueous solution).[\[24\]](#)
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase starting condition (e.g., 97:3 Water:Methanol with 0.1% Formic Acid).

3. LC-MS/MS Analysis:

- HPLC System: A UHPLC system (e.g., Agilent 1100 Series, Thermo Vanquish).[\[26\]](#)[\[27\]](#)
- Column: A C18 reversed-phase column (e.g., Waters Acquity UPLC HSS T3, Supelco Ascentis C18).[\[26\]](#)[\[27\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.[\[27\]](#)
- Gradient: A typical gradient would start with low %B (e.g., 3%), ramp up to elute the analyte, followed by a high %B wash and re-equilibration.
- Flow Rate: 0.25 - 0.4 mL/min.[\[26\]](#)[\[27\]](#)

- Mass Spectrometer: A triple quadrupole or high-resolution mass spectrometer (e.g., Sciex, Thermo Q Exactive).[27]
- Ionization: Heated Electrospray Ionization (HESI) in positive mode.[27]
- MRM Transitions: Monitor specific precursor-to-product ion transitions for ImP and its internal standard. These must be optimized empirically.

Figure 3: General workflow for ImP quantification in plasma.

In-Vivo and In-Vitro Models

- Animal Models: To study the causal effects of ImP, mice are often administered ImP through drinking water or intraperitoneal injection, followed by glucose tolerance tests and analysis of liver and muscle tissue for insulin signaling markers.[11][19][20] ApoE^{-/-} mice on a high-fat diet are used to study ImP's role in atherosclerosis.[19]
- Cell Culture Models: Primary human hepatocytes or cell lines like HEK293 and HepG2 are used to dissect the molecular signaling pathways.[21] Cells are typically serum-starved and then stimulated with ImP to observe phosphorylation events of proteins like p38γ, p62, and downstream targets of mTORC1.[11] Human aortic endothelial cells (HAECs) are used for cardiovascular-related studies.[19]

Future Directions and Therapeutic Implications

The central role of ImP in mediating insulin resistance makes it a compelling therapeutic target. Strategies could include:

- Modulating the Gut Microbiota: Interventions such as prebiotics, probiotics, or dietary changes aimed at reducing the abundance of ImP-producing bacteria.
- Inhibiting Microbial Enzymes: Targeting the bacterial urocanate reductase (urdA) could directly block ImP synthesis.
- Targeting Host Pathways: Developing small molecule inhibitors for p38γ could block the downstream effects of ImP.[2] Intriguingly, the anti-fibrotic drug pirfenidone has been shown to counteract ImP-induced p38γ activation.[2]

Furthermore, ImP holds significant promise as a biomarker for identifying individuals at high risk for T2D and for predicting therapeutic response to drugs like metformin.[\[1\]](#)[\[22\]](#)

Conclusion

Imidazole propionic acid stands at the crossroads of diet, microbial metabolism, and host pathophysiology. Once an obscure metabolite, it is now recognized as a key contributor to insulin resistance and a potential driver of cardiovascular disease. The detailed understanding of its biosynthesis and mechanism of action provides a solid foundation for the development of novel diagnostics and therapeutics. For researchers in metabolic disease and drug development, the study of ImP and its derivatives offers a fertile ground for innovation aimed at tackling some of the most pressing health challenges of our time.

References

- Koh, A., Molinaro, A., Ståhlman, M., Khan, M. T., Schmidt, C., Mannerås-Holm, L., Wu, H., Carreras, A., Jeong, H., Olofsson, L. E., Bergh, P. O., Gerdes, V., Hartstra, A., de Brauw, M., Perkins, R., Nieuwdorp, M., Bergström, G., & Bäckhed, F. (2018). Microbially Produced Imidazole Propionate Impairs Insulin Signaling through mTORC1. *Cell*, 175(4), 947–961.e17. [\[Link\]](#)
- Li, X., Wang, M., & Li, Y. (2025). Gut microbiota-derived imidazole propionate: an emerging target for the prevention and treatment of cardiometabolic diseases. *Frontiers in Endocrinology*, 16. [\[Link\]](#)
- Wang, T., Sun, H., & Chen, Y. (2024). Imidazole propionate in type 2 diabetes mellitus and cardiovascular diseases: a mini review. *Frontiers in Endocrinology*, 15. [\[Link\]](#)
- Koh, A., Molinaro, A., Ståhlman, M., Khan, M. T., Schmidt, C., Mannerås-Holm, L., Wu, H., Carreras, A., Jeong, H., Olofsson, L. E., Bergh, P. O., Gerdes, V., Hartstra, A., de Brauw, M., Perkins, R., Nieuwdorp, M., Bergström, G., & Bäckhed, F. (2018). Microbially Produced Imidazole Propionate Impairs Insulin Signaling through mTORC1. *PubMed*, 30401435. [\[Link\]](#)
- Koh, A., et al. (2018). Microbially Produced Imidazole Propionate Impairs Insulin Signaling through mTORC1. *ResearchGate*. [\[Link\]](#)

- Small Molecule Pathway Database (SMPDB). (2023). Metabolism and Physiological Effects of Imidazolepropionic Acid. SMPDB. [\[Link\]](#)
- Zhang, Y., et al. (2021). Analysis of Imidazole Propionic Acid in Serum of Patients with Type 2 Diabetes Based on NiO@SiO₂ Solid-phase Extraction Coupled with Liquid Chromatography-Mass Spectrometry. Chinese Journal of Analytical Chemistry. [\[Link\]](#)
- Wikipedia. (n.d.). Histidine ammonia-lyase. Wikipedia. [\[Link\]](#)
- BEVITAL AS. (n.d.). Imidazole propionate. BEVITAL AS. [\[Link\]](#)
- Wikidoc. (2018). Histidine ammonia-lyase. Wikidoc. [\[Link\]](#)
- Taylor, R. G., & Levy, H. L. (1998). Histidase and histidinemia. Clinical and molecular considerations. PubMed. [\[Link\]](#)
- Metabolon. (2019). Metabolon technology identifies key gut microbiome-derived compound linked to insulin resistance in people with Type 2 diabetes. Metabolon. [\[Link\]](#)
- Khan, S., et al. (2025). The Role Played by Imidazole Propionic Acid in Modulating Gut-Heart Axis and the Development of Atherosclerosis: An Explorative Review. Cureus. [\[Link\]](#)
- Molinaro, A., et al. (2025). Gut Microbial Metabolite Imidazole Propionate Impairs Endothelial Cell Function and Promotes the Development of Atherosclerosis. Arteriosclerosis, Thrombosis, and Vascular Biology. [\[Link\]](#)
- Li, X., Wang, M., & Li, Y. (2025). Gut microbiota-derived imidazole propionate: an emerging target for the prevention and treatment of cardiometabolic diseases. PMC. [\[Link\]](#)
- Molinaro, A., et al. (2024). Gut microbial metabolite imidazole propionate impairs endothelial cell function and promotes the development of atherosclerosis. bioRxiv. [\[Link\]](#)
- Taylor & Francis. (n.d.). Urocanic acid – Knowledge and References. Taylor & Francis. [\[Link\]](#)
- HealthMatters.io. (n.d.). Formiminoglutamic Acid. HealthMatters.io. [\[Link\]](#)
- Cooperman, J. M., & Lopez, R. (2002). The role of histidine in the anemia of folate deficiency. PubMed. [\[Link\]](#)

- Hilton, C., et al. (2020). Characteristics and outcomes of patients with formiminoglutamic aciduria detected through newborn screening. PMC. [\[Link\]](#)
- Wang, T., Sun, H., & Chen, Y. (2024). Imidazole propionate in type 2 diabetes mellitus and cardiovascular diseases: a mini review. Frontiers. [\[Link\]](#)
- Dai, Z., et al. (2021). Magnesium and imidazole propionate. PMC. [\[Link\]](#)
- Wikipedia. (n.d.). Urocanic acid. Wikipedia. [\[Link\]](#)
- Wikipedia. (n.d.). Formiminoglutamic acid. Wikipedia. [\[Link\]](#)
- Baby's First Test. (n.d.). Formiminoglutamic Acidemia. Baby's First Test. [\[Link\]](#)
- Koh, A., et al. (2020). Microbial Imidazole Propionate Affects Responses to Metformin through p38γ-Dependent Inhibitory AMPK Phosphorylation. ResearchGate. [\[Link\]](#)
- Koh, A., et al. (2020). Microbial Imidazole Propionate Affects Responses to Metformin through p38γ-Dependent Inhibitory AMPK Phosphorylation. PubMed. [\[Link\]](#)
- M-CSA. (n.d.). Histidine ammonia-lyase. M-CSA. [\[Link\]](#)
- Wikipedia. (n.d.). cis-Urocanic acid. Wikipedia. [\[Link\]](#)
- Laihia, J., & Kouvonen, P. (2020). The Multiple Roles of Urocanic Acid in Health and Disease. PubMed. [\[Link\]](#)
- Byrd, J. B., et al. (2026). LC-MS/MS Identifies Elevated Imidazole Propionate and Gut-Derived Metabolite Alterations in Peritoneal Dialysis Patients. ResearchGate. [\[Link\]](#)
- Schwede, T. F., Rétey, J., & Schulz, G. E. (1999). Crystal Structure of Histidine Ammonia-Lyase Revealing a Novel Polypeptide Modification as the Catalytic Electrophile. Biochemistry. [\[Link\]](#)
- Husain, N., et al. (2025). Ying and Yang of Urocanic Acid in Skin Pathogenesis: A Mini Review on Its Metabolism and Effects. International Journal of Pharmaceuticals, Nutraceuticals and Cosmetic Science. [\[Link\]](#)

- Provatas, A., et al. (2008). Development and Validation of a LC-MS Method With Electrospray Ionization for the Determination of the Imidazole H3 Antagonist ROS203 in Rat Plasma. PubMed. [\[Link\]](#)
- Wiley Analytical Science. (2019). Imidazole quantification by LC determination. Wiley Analytical Science. [\[Link\]](#)

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Sources

- 1. Frontiers | Gut microbiota-derived imidazole propionate: an emerging target for the prevention and treatment of cardiometabolic diseases [\[frontiersin.org\]](#)
- 2. Frontiers | Imidazole propionate in type 2 diabetes mellitus and cardiovascular diseases: a mini review [\[frontiersin.org\]](#)
- 3. Histidine Metabolism Overview - Creative Proteomics [\[creative-proteomics.com\]](#)
- 4. Histidine ammonia-lyase - Wikipedia [\[en.wikipedia.org\]](#)
- 5. Histidine ammonia-lyase - wikidoc [\[wikidoc.org\]](#)
- 6. Histidase and histidinemia. Clinical and molecular considerations - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 7. Formiminoglutamic Acid - OMX Organic Metabolomics / Diagnostic Solutions - Lab Results explained | HealthMatters.io [\[healthmatters.io\]](#)
- 8. The role of histidine in the anemia of folate deficiency - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 9. Gut microbiota-derived imidazole propionate: an emerging target for the prevention and treatment of cardiometabolic diseases - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 10. Imidazole propionate - BEVITAL AS [\[bevital.no\]](#)
- 11. bevital.no [\[bevital.no\]](#)
- 12. Microbially Produced Imidazole Propionate Impairs Insulin Signaling through mTORC1 - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)

- [13. metabolon.com \[metabolon.com\]](https://metabolon.com)
- [14. Imidazole propionate in type 2 diabetes mellitus and cardiovascular diseases: a mini review - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [15. SMPDB \[smpdb.ca\]](https://www.smpdb.ca)
- [16. Urocanic acid - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/Urocanic_acid)
- [17. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [18. The Role Played by Imidazole Propionic Acid in Modulating Gut-Heart Axis and the Development of Atherosclerosis: An Explorative Review - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [19. ahajournals.org \[ahajournals.org\]](https://www.ahajournals.org)
- [20. Microbial Imidazole Propionate Affects Responses to Metformin through p38γ-Dependent Inhibitory AMPK Phosphorylation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [21. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [22. Magnesium and imidazole propionate - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [23. Gut microbial metabolite imidazole propionate impairs endothelial cell function and promotes the development of atherosclerosis | bioRxiv \[biorxiv.org\]](https://www.biorxiv.org/content/10.1101/2025.01.08.432881v1)
- [24. cjcj.jlu.edu.cn \[cjcj.jlu.edu.cn\]](http://cjcj.jlu.edu.cn)
- [25. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [26. Development and validation of a LC-MS method with electrospray ionization for the determination of the imidazole H3 antagonist ROS203 in rat plasma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [27. analyticalscience.wiley.com \[analyticalscience.wiley.com\]](https://onlinelibrary.wiley.com/doi/10.1002/anie.202500000)
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